

# Safety, handling, and toxicology of 4-Amino-2methylphenol

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Compound of Interest

Compound Name: 4-Amino-2-methylphenol

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An In-depth Technical Guide on the Safety, Handling, and Toxicology of **4-Amino-2-methylphenol** 

For Researchers, Scientists, and Drug Development Professionals

**Chemical Identification** 

Identifier	Value
Chemical Name	4-Amino-2-methylphenol
Synonyms	4-Amino-o-cresol, 2-Methyl-4-aminophenol, 4- Hydroxy-3-methylaniline
CAS Number	2835-96-3[1]
Molecular Formula	C7H9NO[1]
Molecular Weight	123.15 g/mol [1][2]
Structure	

## **Hazard Identification and Classification**

**4-Amino-2-methylphenol** is classified as hazardous. The following table summarizes its GHS classifications based on available data.



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]	
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[3]	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4]	
Serious Eye Damage/Eye Irritation	Category 1 / 2	H318: Causes serious eye damage[2], H319: Causes serious eye irritation[4]	
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[3]	
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects[3]	
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Kidney) through prolonged or repeated exposure[3]	
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic	
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects[3]	

# Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

# Handling

- Work in a well-ventilated area or under a chemical fume hood.[3][6]
- Avoid breathing dust, fumes, gas, mist, or vapors.[6]
- Avoid contact with skin and eyes.[6][7]



- Wear appropriate personal protective equipment (PPE).[6]
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands and any exposed skin thoroughly after handling.[3][6]
- Avoid formation of dust and aerosols.[7]

#### **Storage**

- Keep container tightly closed in a dry, cool, and well-ventilated place.[3][6][7]
- Store locked up.[8]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and chloroformates.[8][9]
- The substance is sensitive to air, light, and moisture; handle and store under an inert gas.[3]

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side- shields conforming to EN166 (EU) or NIOSH (US) standards.[6]
Skin Protection	Wear impervious clothing and chemical- resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[6][7]
Respiratory Protection	If exposure limits are exceeded or dust is generated, use a full-face respirator with an appropriate filter (e.g., Type A-P3).[3][6]

# First Aid and Emergency Procedures



Exposure Route	First Aid Measures	
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5]	
Skin Contact	Take off immediately all contaminated clothing.  Rinse skin with plenty of water. Consult a physician.[3][8]	
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do.  Immediately call an ophthalmologist.[3][8]	
Ingestion	Do NOT induce vomiting. Immediately make the victim drink water (two glasses at most). Never give anything by mouth to an unconscious person. Consult a physician.[3][8]	

### **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible. Hazardous combustion products may include carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NOx).[3][8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

#### **Accidental Release Measures**

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid dust formation and contact with the substance.[6][8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6][7]



 Containment and Cleanup: Sweep up and shovel into suitable, closed containers for disposal. Avoid generating dust.[6][8]

**Toxicology Profile** 

**Acute Toxicity** 

Route	Species	Value	Reference
Oral (LD50)	Rat	870 mg/kg (males), 1010 mg/kg (females)	[10]
Oral (LD50)	Mouse	908 - 1000 mg/kg	[10]

#### **Skin Corrosion and Irritation**

Limited data is available. A 3% aqueous solution of 4-Amino-m-Cresol (a related compound) was not irritating in a study with guinea pigs.[11] However, GHS classifications indicate it causes skin irritation.[4]

#### **Eye Irritation**

A 1.5% concentration of 4-Amino-m-Cresol (a related compound) in 50% propylene glycol was found to have minimal ocular irritant potential in guinea pigs.[10][11] GHS classifications, however, suggest it can cause serious eye damage or irritation.[2][4]

#### **Skin Sensitization**

The substance is considered a skin sensitizer.[3] A Local Lymph Node Assay (LLNA) conducted on the related compound 4-Amino-m-Cresol classified it as a moderate sensitizer.[10][11] The estimated concentration to produce a stimulation index of 3 (EC3) was calculated to be 1.45% in DMSO and 2.15% in a water/acetone/oil vehicle.[11]

#### **Germ Cell Mutagenicity**

**4-Amino-2-methylphenol** is suspected of causing genetic defects.[3] The related compound 4-Amino-m-Cresol was not mutagenic in an Ames test, with or without metabolic activation, at concentrations up to 600  $\mu$  g/plate .[12] However, some studies on related aminophenols have



shown positive results in mutagenicity assays, indicating a potential for genotoxicity that warrants caution.

### Carcinogenicity

No definitive data on the carcinogenicity of **4-Amino-2-methylphenol** was found. However, some aromatic amines are known carcinogens.[13] For the related compound 4-amino-2-nitrophenol, there is evidence of carcinogenicity in animal studies, with the development of rare urinary bladder tumors in male rats.[13]

#### **Reproductive and Developmental Toxicity**

No data available.

#### **Specific Target Organ Toxicity (STOT)**

- Single Exposure: May cause respiratory irritation.[4]
- Repeated Exposure: May cause damage to the kidneys through prolonged or repeated oral exposure.[3] In a 90-day oral study on a salt of the related compound 4-amino-m-cresol in rats, a No Observed Adverse Effect Level (NOAEL) of 60 mg/kg bw/day was established.[10]
   [12] Effects observed at higher doses included discolored urine.[10][12]

# Experimental Protocols Skin Irritation (Rabbit)

Methodology: Based on general principles of OECD Test Guideline 404. A 0.5 ml solution of the test substance (e.g., 2.5% in aqueous gum tragacanth) is applied to a shaved area (approx. 6 cm²) on the back of albino rabbits.[14] The area is covered with an occlusive dressing for a specified period (e.g., 4 or 24 hours).[14] After the exposure period, the dressing is removed, and the test substance is washed off. The skin is then examined for signs of erythema and edema at specific time points (e.g., 1, 24, 48, and 72 hours) and scored according to the Draize scale.[14]

#### **Eye Irritation (Rabbit)**

• Methodology: Based on general principles of OECD Test Guideline 405. A small volume (e.g., 0.1 ml) of the test substance solution (e.g., 1.5% or 2.5%) is instilled into the



conjunctival sac of one eye of several albino rabbits, with the other eye serving as a control. [14] The eyes may or may not be washed after instillation.[14] The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application, and the effects are scored according to the Draize scheme.[14]

#### **Skin Sensitization - Local Lymph Node Assay (LLNA)**

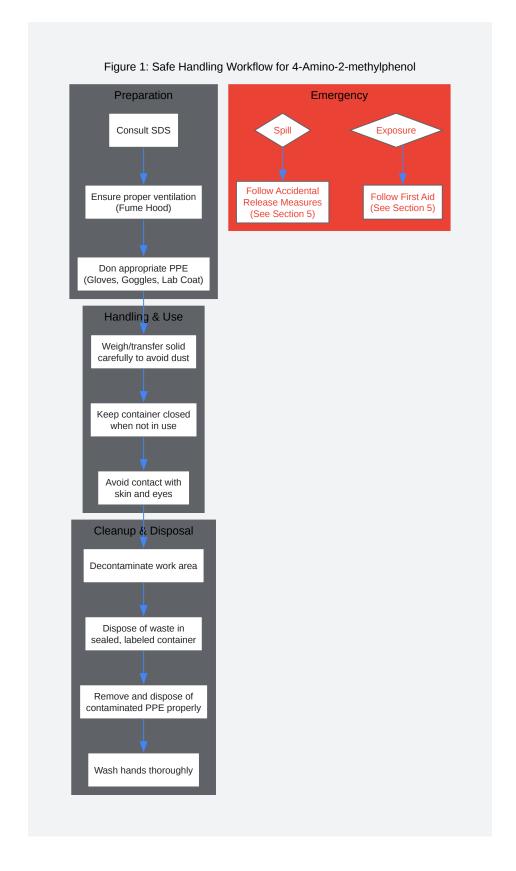
• Methodology: Conforms to OECD Test Guideline 429. A solution of the test substance is prepared in a suitable vehicle (e.g., DMSO or a mixture of water/acetone and olive oil).[10] Various concentrations of the test substance (e.g., 0.5, 1.5, 3, 5, 10%) are applied to the dorsal surface of the ears of female CBA/J mice for three consecutive days.[10][14] A positive control (e.g., p-phenylenediamine) and a vehicle control group are run in parallel.[14] On day 5, a solution of <sup>3</sup>H-methyl thymidine is injected intravenously. A few hours later, the mice are euthanized, and the draining auricular lymph nodes are excised and weighed. The proliferation of lymphocytes is measured by the incorporation of <sup>3</sup>H-methyl thymidine and is expressed as a stimulation index (SI). An SI of 3 or greater is considered a positive response.[11]

# Mutagenicity - Bacterial Reverse Mutation Assay (Ames Test)

• Methodology: Conforms to OECD Test Guideline 471. Histidine-dependent strains of Salmonella typhimurium (e.g., TA98, TA100, TA1535, TA1537) are used.[13][15][16] The test substance is dissolved in a suitable solvent (e.g., DMSO) and tested at various concentrations. The assay is performed both with and without a metabolic activation system (S9 mix), typically derived from the livers of rats pre-treated with Aroclor 1254.[13][15] The test substance, bacterial strain, and S9 mix (if applicable) are combined and plated on a minimal glucose agar medium. After incubation for 48-72 hours, the number of revertant colonies (colonies that have mutated to regain the ability to synthesize histidine) is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertants that is at least twice the background (spontaneous reversion) rate.[17]

#### **Visualizations**

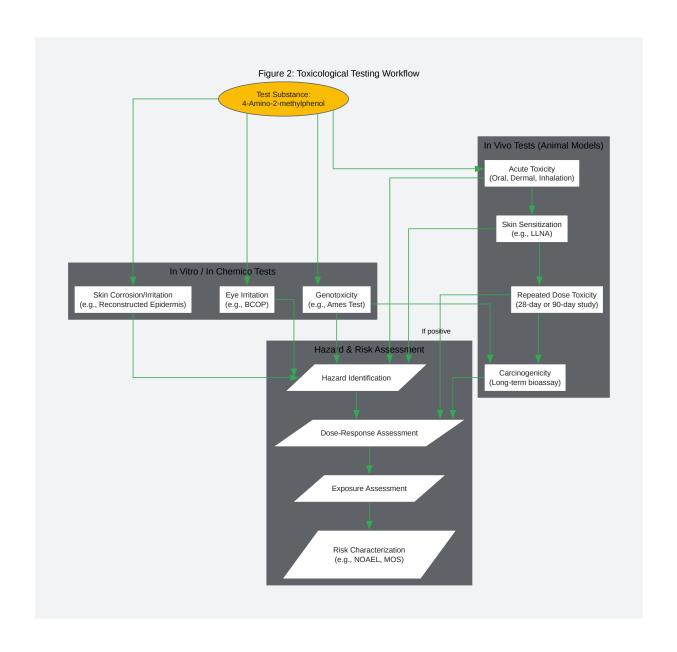




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Caption: Figure 1: Safe Handling Workflow for 4-Amino-2-methylphenol.





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Caption: Figure 2: Toxicological Testing Workflow.



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